

# Physical properties like boiling point and density of 2-Methylbutyl isobutyrate.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylbutyl isobutyrate

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## A Technical Guide to the Physical Properties of 2-Methylbutyl Isobutyrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-methylbutyl isobutyrate**, a compound of interest in various chemical and consumer product formulations. This document outlines its boiling point, density, and other relevant physicochemical characteristics, supported by detailed experimental protocols for their determination.

## Core Physical Properties

**2-Methylbutyl isobutyrate** (CAS 2445-69-4) is an ester recognized for its characteristic fruity aroma.<sup>[1][2]</sup> It presents as a colorless, clear liquid.<sup>[2][3]</sup> A comprehensive summary of its significant physical properties is presented below.

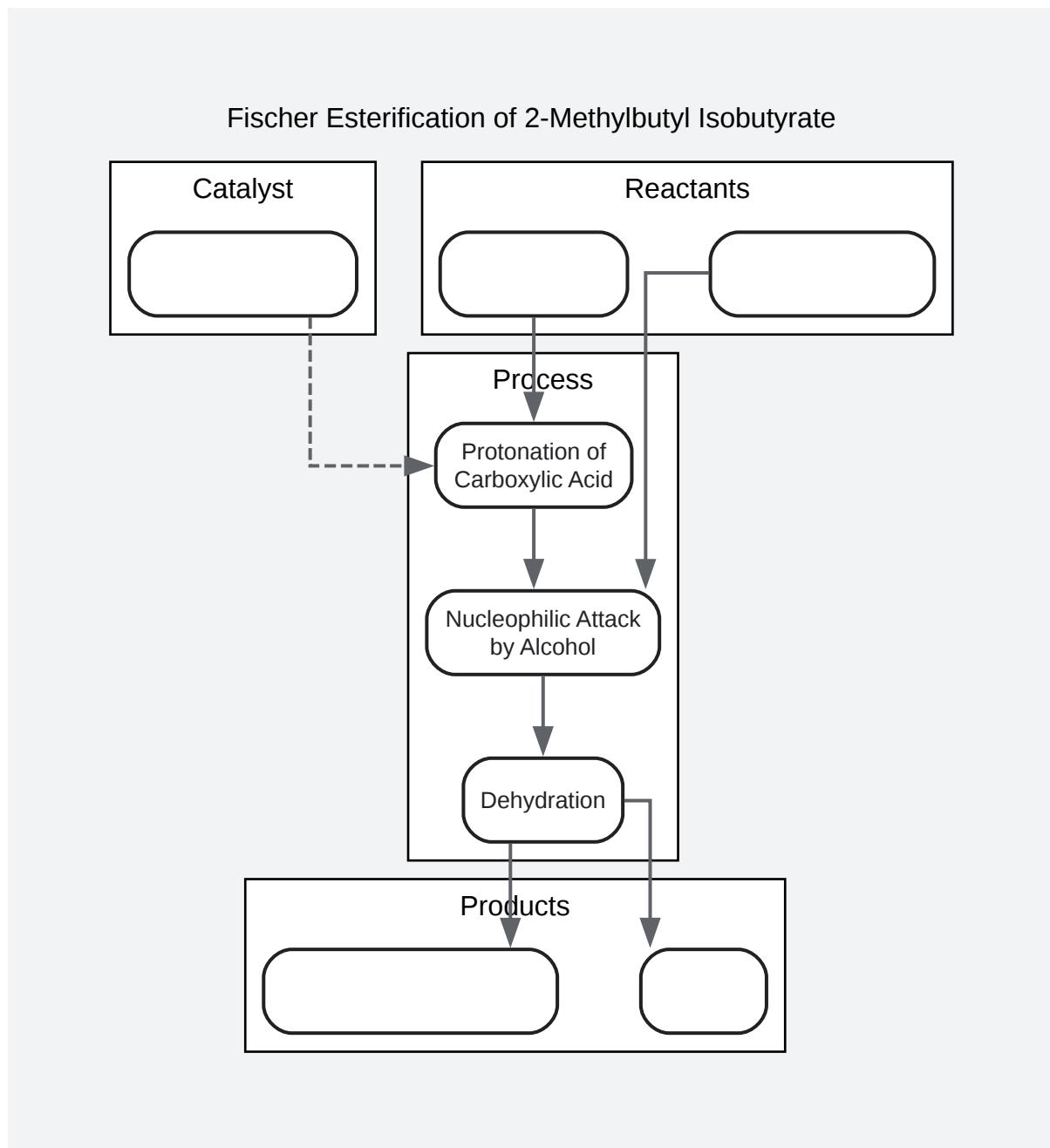
## Quantitative Data Summary

Physical Property	Value	Conditions
Boiling Point	167 - 170 °C	@ 760 mmHg
Density / Specific Gravity	0.856 - 0.862 g/cm <sup>3</sup>	@ 25 °C
Molecular Weight	158.24 g/mol	
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub>	
Flash Point	50 °C (122 °F)	Tag Closed Cup
Refractive Index	1.405 - 1.413	@ 20 °C
Water Solubility	136.1 mg/L (estimated)	@ 25 °C
Appearance	Colorless clear liquid	
Odor	Fruity, ethereal, tropical, banana	

Sources:[2][3][4][5]

## Synthesis Pathway

**2-Methylbutyl isobutyrate** is synthesized via the Fischer-Speier esterification method. This reaction involves the acid-catalyzed esterification of isobutyric acid with 2-methyl-1-butanol.[\[1\]](#) The general mechanism involves the protonation of the carboxylic acid, followed by a nucleophilic attack from the alcohol.



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Caption: Synthesis of **2-Methylbutyl Isobutyrate** via Fischer Esterification.

## Experimental Protocols

The accurate determination of the physical properties of **2-methylbutyl isobutyrate** is crucial for its application in research and development. The following are detailed methodologies for key experiments.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **2-methylbutyl isobutyrate**, this can be determined using the Thiele tube method or by distillation.

Thiele Tube Method:

- Sample Preparation: A small amount of **2-methylbutyl isobutyrate** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube.
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- Heating: The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will be expelled.
- Observation: The boiling point is reached when a continuous stream of bubbles emerges from the capillary tube. The heat is then removed, and the liquid is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

## Determination of Density

Density is the mass per unit volume of a substance. The density of liquid **2-methylbutyl isobutyrate** can be accurately measured using a pycnometer or a digital density meter.

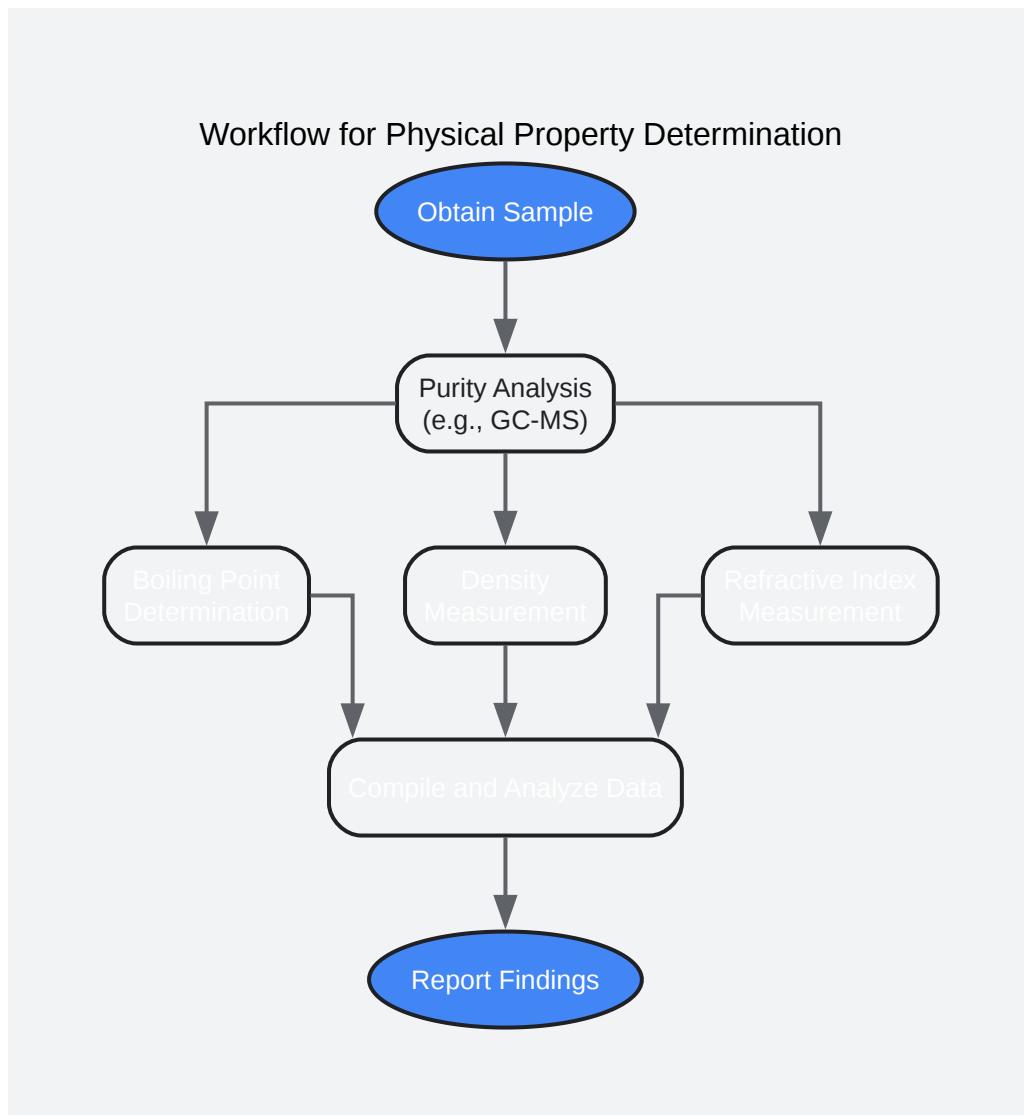
Pycnometer Method:

- Calibration: The mass of a clean, dry pycnometer is accurately measured. It is then filled with a reference substance of known density (e.g., deionized water) at a specific temperature, and its mass is measured again to determine the exact volume of the pycnometer.
- Sample Measurement: The pycnometer is emptied, dried, and then filled with **2-methylbutyl isobutyrate**. Its mass is measured at the same temperature as the calibration.

- Calculation: The density of the **2-methylbutyl isobutyrate** is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

## Experimental Workflow Visualization

The following diagram illustrates a general workflow for the characterization of the physical properties of a liquid sample like **2-methylbutyl isobutyrate**.



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Caption: General experimental workflow for physical property characterization.

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Phone: (601) 213-4426  
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